

# physical properties of supercritical CO<sub>2</sub>

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An In-depth Technical Guide to the Physical Properties of Supercritical CO<sub>2</sub> for Pharmaceutical Applications

## Introduction

Supercritical carbon dioxide (scCO<sub>2</sub>) is a fluid state of carbon dioxide existing at or above its critical temperature of 31.1°C (304.1 K) and critical pressure of 7.38 MPa (72.8 atm).[1][2] In this state, CO<sub>2</sub> exhibits unique physicochemical properties that are intermediate between those of a liquid and a gas; it possesses a density comparable to a liquid while maintaining gas-like viscosity and diffusivity.[1][2] These characteristics make scCO<sub>2</sub> an ideal solvent for various applications in the pharmaceutical industry.

The tunability of its properties through slight adjustments in temperature and pressure allows for selective extraction and processing.[3] Furthermore, scCO<sub>2</sub> is non-toxic, non-flammable, inexpensive, and environmentally benign.[2] It can be easily removed from the final product by simple depressurization, leaving no solvent residue, a critical advantage in drug formulation.[2][4] These benefits have led to its widespread use in processes such as extraction, purification, micronization, and the formation of drug delivery systems.[3][5]

## Core Physical Properties of Supercritical CO<sub>2</sub>

The utility of scCO<sub>2</sub> in drug development is directly linked to its distinct physical properties, which can be precisely controlled by manipulating system temperature and pressure.

## Density

The density of scCO<sub>2</sub> is a crucial parameter as it directly influences its solvent power (solubility of a given compound). Near the critical point, small changes in pressure or temperature result in significant changes in density.[6] Generally, the density of scCO<sub>2</sub> increases with an increase in pressure at a constant temperature and decreases with an increase in temperature at a constant pressure.[7] This liquid-like density allows it to dissolve a wide range of non-polar and moderately polar active pharmaceutical ingredients (APIs).

## Viscosity

Supercritical CO<sub>2</sub> exhibits low viscosity, similar to a gas.[8] This low viscosity, combined with its high density, leads to favorable transport properties. It allows for better penetration into porous solid matrices, such as plant materials or polymer carriers, enhancing extraction efficiency and impregnation processes.[2]

## Diffusivity

The diffusivity of solutes in scCO<sub>2</sub> is significantly higher than in conventional liquid solvents, approaching gas-like values.[2][9] This high diffusivity facilitates rapid mass transfer, which shortens processing times for extraction and purification.[10] The diffusion coefficient is dependent on temperature, pressure, and the density of the fluid; it typically increases with temperature and decreases with increasing pressure and density.[9][11]

## Data Presentation: Quantitative Physical Properties

The following tables summarize the key physical properties of supercritical CO<sub>2</sub> at various temperatures and pressures.

Table 1: Density of Supercritical CO<sub>2</sub> ( kg/m <sup>3</sup> )

Temperature (°C)	8 MPa	10 MPa	12 MPa	14 MPa
35	289	483	601	673
40	250	413	524	600
50	205	335	438	512
60	178	287	379	450

(Data synthesized from trends and values reported in [\[7\]](#)[\[12\]](#)[\[13\]](#))

Table 2: Viscosity of Supercritical CO<sub>2</sub> (x 10<sup>-5</sup> Pa·s)

Temperature (°C)	8 MPa	10 MPa	12 MPa	14 MPa
35	<b>2.21</b>	<b>3.84</b>	<b>5.02</b>	<b>5.85</b>
40	2.01	3.25	4.28	5.06
50	1.76	2.68	3.51	4.19
60	1.60	2.35	3.03	3.62

(Data synthesized from trends and values reported in [\[8\]](#)[\[9\]](#)[\[12\]](#))

Table 3: Diffusivity of Toluene in Supercritical CO<sub>2</sub> (x 10<sup>-8</sup> m<sup>2</sup>/s)

Temperature (°C)	7.5 MPa	10.5 MPa	12.5 MPa
33.0	<b>2.89</b>	<b>1.44</b>	<b>1.14</b>
43.0	3.65	2.15	1.73
53.0	4.33	2.80	2.29

(Data derived from experimental results presented in [\[9\]](#))

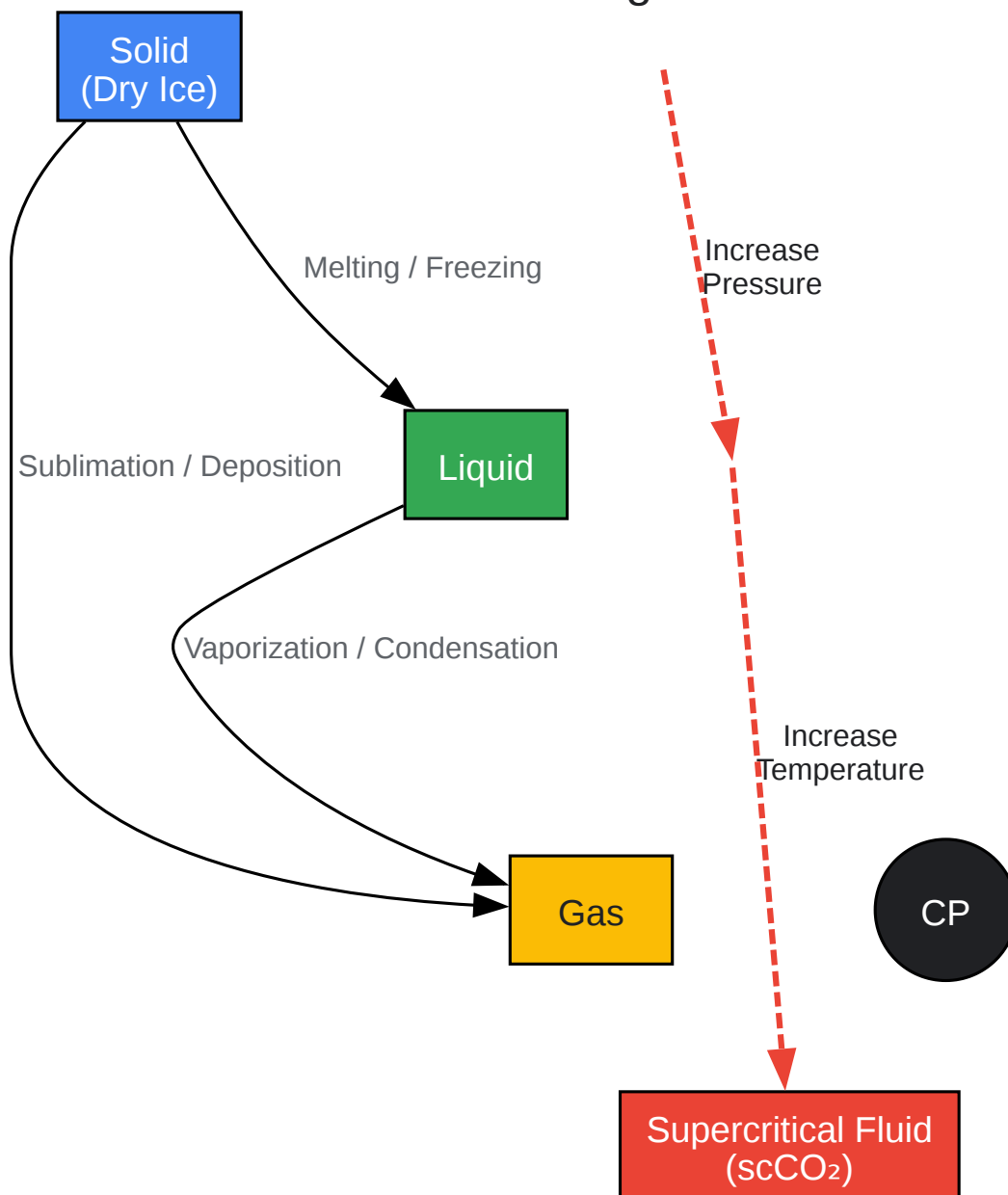
## Applications in Drug Development

The unique properties of scCO<sub>2</sub> are leveraged in several pharmaceutical technologies.

- Supercritical Fluid Extraction (SFE): SFE is used to extract high-purity active compounds from natural products.[\[4\]](#) The low viscosity and high diffusivity of scCO<sub>2</sub> allow for efficient penetration into the raw material, while the tunable density enables selective extraction of target molecules.[\[14\]](#)[\[15\]](#)

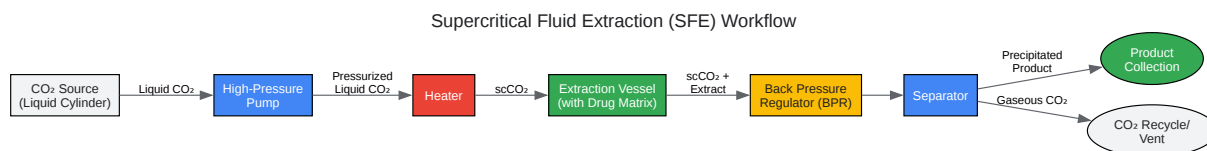
- Particle Design and Micronization: Techniques like Rapid Expansion of Supercritical Solutions (RESS), Supercritical Anti-Solvent (SAS), and Particles from Gas-Saturated Solutions (PGSS) utilize  $\text{scCO}_2$  to produce micron- or nano-sized drug particles with controlled size distributions.[\[2\]](#)[\[16\]](#)[\[17\]](#)
  - In RESS, the API is dissolved in  $\text{scCO}_2$  and then rapidly depressurized through a nozzle, causing rapid nucleation and formation of small, uniform particles.[\[16\]](#)[\[18\]](#)
  - In the SAS process, the drug is dissolved in a conventional organic solvent, and  $\text{scCO}_2$  is introduced as an anti-solvent. The  $\text{scCO}_2$  dissolves in the liquid solvent, causing it to expand and reducing its solvent power, which leads to the precipitation of the drug as fine particles.[\[16\]](#)[\[19\]](#)

## Visualizations: Process and Phase Diagrams

CO<sub>2</sub> Phase Diagram

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Caption: Logical flow of CO<sub>2</sub> phase transitions leading to the supercritical state.



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Caption: A typical experimental workflow for Supercritical Fluid Extraction (SFE).

## Experimental Protocols for Property Measurement

Accurate determination of the physical properties of  $\text{scCO}_2$  is essential for process design and optimization. Standardized experimental protocols are employed for this purpose.

### Density Measurement: U-Tube Vibration Method

This technique measures the density of fluids based on the principle of a vibrating U-shaped tube.

- Apparatus: A high-pressure oscillating U-tube densitometer.
- Procedure:
  - The system is first calibrated using fluids of known density (e.g., water and nitrogen) at the desired temperature and pressure.
  - Supercritical  $\text{CO}_2$  is then introduced into the U-tube, which is maintained at a constant, precise temperature.<sup>[20]</sup>
  - The tube is electromagnetically excited to oscillate at its natural frequency.
  - The oscillation period is measured, which is directly related to the total mass of the tube and the fluid it contains.
  - Since the tube's volume and mass are known from calibration, the density of the  $\text{scCO}_2$  can be calculated with high accuracy.<sup>[12]</sup>

## Viscosity Measurement: Capillary Method

This method determines viscosity by measuring the pressure drop of a fluid flowing through a long, narrow capillary tube of known dimensions.

- Apparatus: A high-pressure capillary viscometer, a syringe pump for constant flow, and a differential pressure transducer.
- Procedure:
  - The system is thermostatically controlled to the desired experimental temperature.
  - $\text{scCO}_2$  is pumped at a constant, laminar flow rate through the capillary tube.[\[20\]](#)
  - The pressure drop ( $\Delta P$ ) across a specific length ( $L$ ) of the capillary is precisely measured.
  - The viscosity ( $\eta$ ) is then calculated using the Hagen-Poiseuille equation, which relates viscosity to the pressure drop, flow rate, and the geometry of the capillary tube.[\[12\]](#)

## Diffusivity Measurement: Taylor Dispersion Technique

The Taylor dispersion method is a reliable technique for measuring the diffusion coefficients of solutes in supercritical fluids.[\[9\]](#)

- Apparatus: A high-pressure liquid chromatography (HPLC) pump, a long, coiled capillary tube of uniform bore housed in a temperature-controlled oven, an injection valve, and a suitable detector (e.g., UV-Vis or FTIR).[\[21\]](#)
- Procedure:
  - A continuous, laminar flow of pure  $\text{scCO}_2$  is established through the capillary tube at a set temperature and pressure.
  - A small, well-defined pulse of the solute (the drug or a model compound) dissolved in  $\text{scCO}_2$  is injected into the flowing stream.[\[9\]](#)
  - As the pulse travels along the tube, it spreads out (disperses) due to the combined effects of convection and radial molecular diffusion.

- The broadened concentration profile of the solute is recorded by the detector at the outlet of the tube.
- The diffusion coefficient is calculated from the variance (the degree of spreading) of the resulting chromatographic peak.[21] This method avoids the need for sampling in high-pressure systems.[22]

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